

AMPK Activator 9: A Comprehensive Guide for Researchers

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Compound of Interest

Compound Name: AMPK activator 9

Cat. No.: B12396813

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of **AMPK Activator 9**, a potent tool for research in metabolic diseases, oncology, and cellular stress responses. This guide includes key specifications, application notes, and detailed experimental protocols to facilitate its use in a laboratory setting.

Product Specifications

AMPK Activator 9, also referred to as ZM-6, is a potent, cell-permeable activator of AMP-activated protein kinase (AMPK). It demonstrates high specificity for the $\alpha 2\beta 1\gamma 1$ isoform of AMPK. The following table summarizes its key quantitative properties.

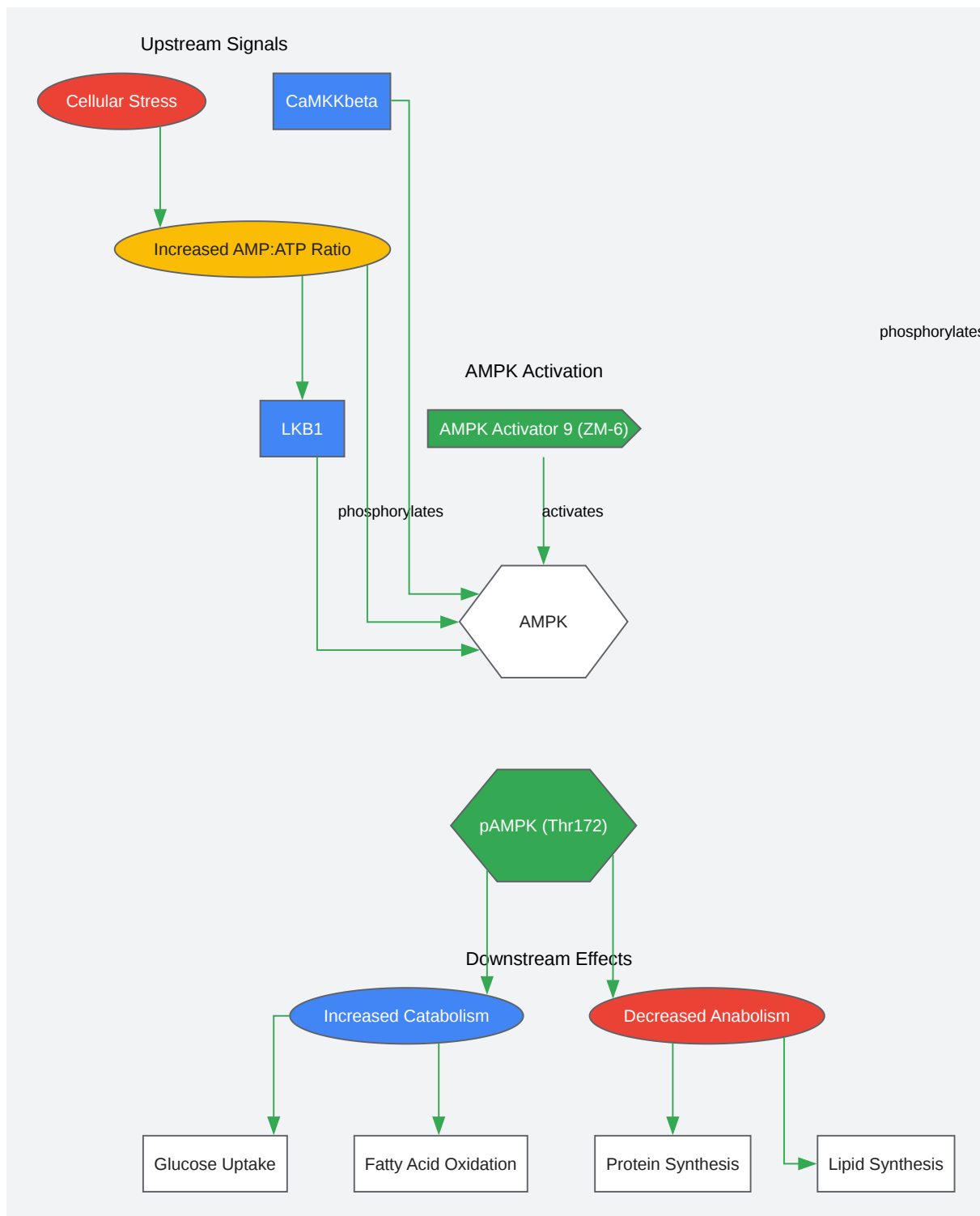
Property	Value	Reference
Product Name	AMPK Activator 9	N/A
Synonym(s)	ZM-6	MedchemExpress, Immunomart, Biovalley
CAS Number	1858204-23-5	MedchemExpress
Molecular Formula	C ₃₁ H ₂₈ F ₄ N ₄ O ₄	MedchemExpress
Molecular Weight	596.57 g/mol	MedchemExpress
EC ₅₀ (AMPK α2β1γ1)	1.1 μM	MedchemExpress
Purity	≥98% (HPLC)	Typical vendor specification
Appearance	Crystalline solid	Typical vendor specification
Solubility	10 mM in DMSO	Immunomart
Storage	Store at -20°C for long-term storage.	MedchemExpress

Application Notes

AMPK is a central regulator of cellular energy homeostasis, making it a key therapeutic target for a variety of diseases, including type 2 diabetes, obesity, and cancer. **AMPK Activator 9** serves as a valuable pharmacological tool to investigate the downstream effects of AMPK activation in various cellular and in vivo models.

Mechanism of Action:

AMPK is a heterotrimeric enzyme composed of a catalytic α subunit and regulatory β and γ subunits. It is activated under conditions of cellular energy stress, indicated by an increased AMP:ATP ratio. This activation involves the phosphorylation of Threonine 172 on the α subunit by upstream kinases such as LKB1 and CaMKKβ. Activated AMPK works to restore energy balance by stimulating catabolic pathways that generate ATP (e.g., glucose uptake and fatty acid oxidation) and inhibiting anabolic pathways that consume ATP (e.g., protein and lipid synthesis).



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Caption: AMPK Signaling Pathway Activation.

Key Applications:

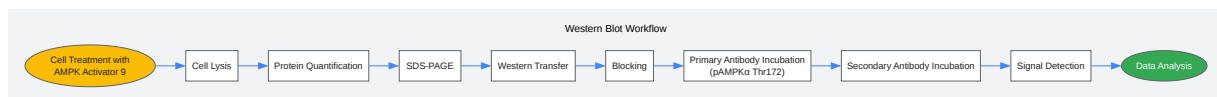
- **Metabolic Disease Research:** Investigate the role of AMPK in glucose metabolism, insulin sensitivity, and lipid metabolism in the context of type 2 diabetes and obesity.
- **Cancer Biology:** Explore the tumor-suppressive effects of AMPK activation, including the inhibition of cell growth and proliferation, and induction of apoptosis.
- **Cardiovascular Research:** Study the protective effects of AMPK activation in cardiac ischemia and heart failure models.
- **Neurobiology:** Examine the role of AMPK in neuronal energy homeostasis and its potential as a therapeutic target in neurodegenerative diseases.

Experimental Protocols

The following are detailed protocols for key experiments to assess the efficacy and mechanism of action of **AMPK Activator 9**.

Western Blot Analysis of AMPK Activation

This protocol describes the detection of AMPK activation by measuring the phosphorylation of the AMPK α subunit at Threonine 172 (Thr172).



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- **To cite this document:** BenchChem. [AMPK Activator 9: A Comprehensive Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12396813/docs#ampk-activator-9-a-comprehensive-guide-for-researchers\]](https://www.benchchem.com/product/b12396813/docs#ampk-activator-9-a-comprehensive-guide-for-researchers)

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